

Application Notes: 2'-Deoxy-2'-fluorouridine in Cancer Research Models

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Compound of Interest

Compound Name: 2'-Deoxy-2'-fluorouridine

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Introduction

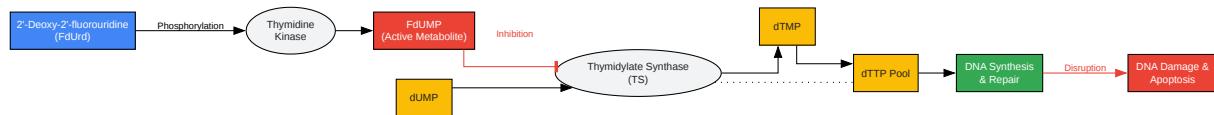
2'-Deoxy-2'-fluorouridine, also known as Floxuridine (FdUrd), is a fluorinated pyrimidine analogue of deoxyuridine.[1][2] As an antimetabolite, it is a key chemotherapeutic agent used in the treatment of various cancers, particularly gastrointestinal adenocarcinomas and metastatic colorectal cancer.[1][3][4][5] Its mechanism of action centers on the disruption of DNA synthesis, making it particularly effective against rapidly proliferating cancer cells.[4][6] These notes provide a detailed overview of its application in cancer research models, including its mechanism of action, relevant signaling pathways, and protocols for *in vitro* and *in vivo* studies.

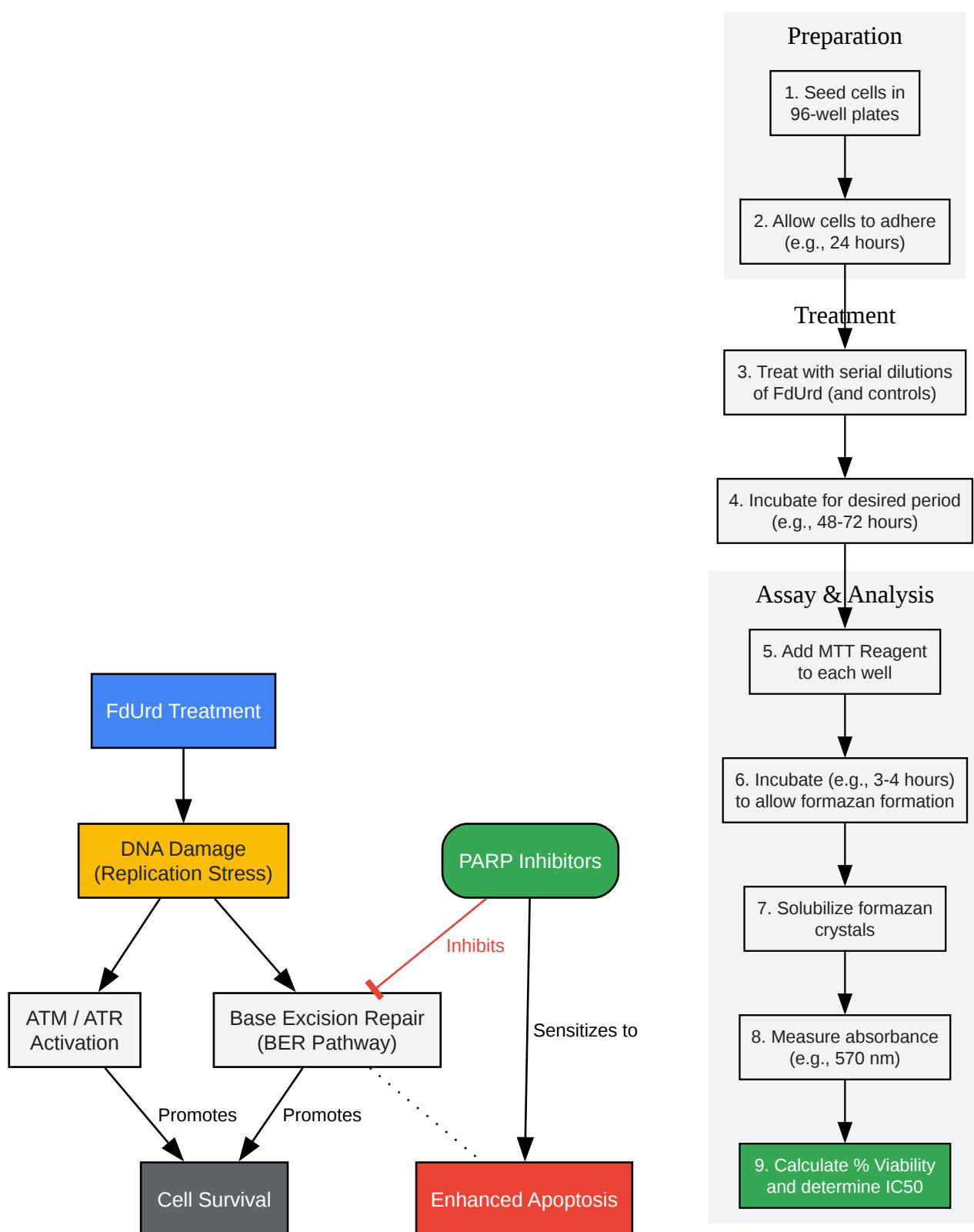
Mechanism of Action

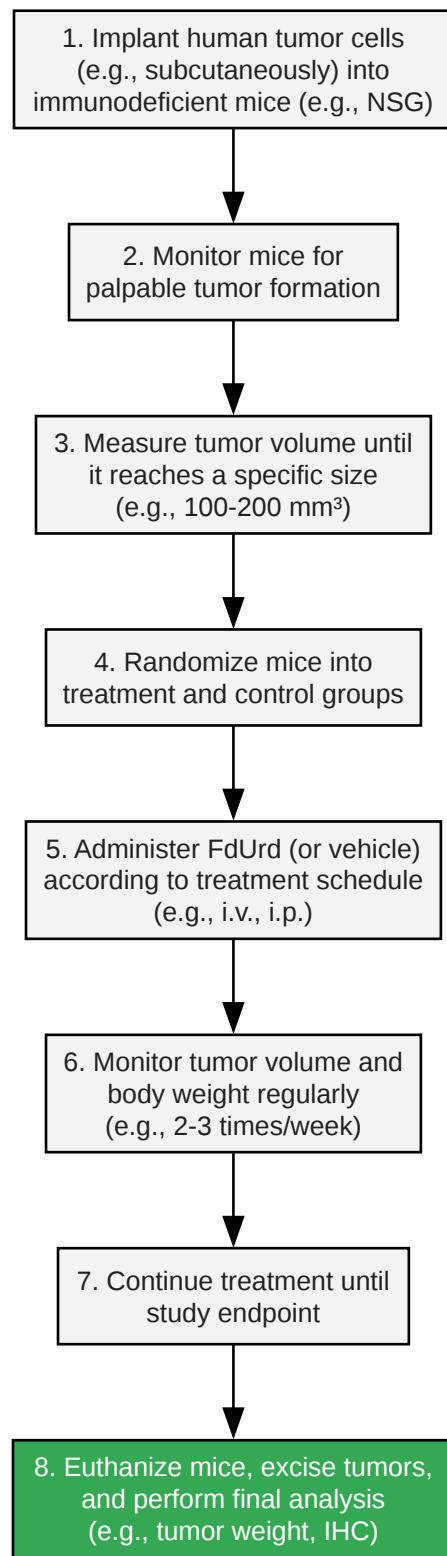
The anticancer effects of 2'-Deoxy-2'-fluorouridine are exerted through its metabolic conversion and subsequent interference with DNA synthesis.[3][6]

- Metabolic Activation: Upon administration, FdUrd is phosphorylated by thymidine kinase into its active form, 5-fluoro-2'-deoxyuridine monophosphate (FdUMP).[4][6]
- Enzyme Inhibition: FdUMP is a potent inhibitor of thymidylate synthase (TS). It forms a stable ternary complex with the enzyme and a folate cofactor, blocking the conversion of deoxyuridine monophosphate (dUMP) to deoxythymidine monophosphate (dTMP).[3][4][6]

- Disruption of DNA Synthesis: The inhibition of TS leads to a depletion of the intracellular pool of thymidine triphosphate (dTTP), an essential precursor for DNA replication and repair.[3][4] This lack of thymidine results in "thymineless death," causing DNA fragmentation and inducing apoptosis in rapidly dividing cancer cells.[3]
- Incorporation into Nucleic Acids: FdUrd metabolites can also be incorporated into both DNA and RNA.[3][6] This incorporation disrupts RNA processing and leads to DNA strand breaks, further contributing to the drug's cytotoxicity.[3][6]





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